

In-depth Technical Guide: 4-Amino-3-(cyclopropylmethoxy)benzoic Acid

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Compound of Interest

Compound Name: 4-Amino-3-cyclopropylbenzoic acid

Cat. No.: B3330865

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Disclaimer: The requested compound, "**4-Amino-3-cyclopropylbenzoic acid**," is not well-characterized in publicly available scientific literature, and a specific CAS number could not be identified. This guide therefore focuses on the structurally similar and well-documented compound, 4-Amino-3-(cyclopropylmethoxy)benzoic acid, CAS Number: 1154383-17-1.

Introduction

4-Amino-3-(cyclopropylmethoxy)benzoic acid is a substituted benzoic acid derivative of interest to researchers in medicinal chemistry and drug development. Its structure, featuring an amino group, a carboxylic acid, and a cyclopropylmethoxy side chain, presents a versatile scaffold for the synthesis of more complex molecules. Such compounds are often explored for their potential as intermediates in the development of novel therapeutic agents. The unique combination of functional groups allows for a variety of chemical modifications, making it a valuable building block in the design of compounds with specific biological activities.

Physicochemical Properties

The following table summarizes the key physicochemical properties of 4-Amino-3-(cyclopropylmethoxy)benzoic acid.

Property	Value	Reference
CAS Number	1154383-17-1	[1]
Molecular Formula	C ₁₁ H ₁₃ NO ₃	[2]
Molecular Weight	207.23 g/mol	[2]
Appearance	Solid (predicted)	
Solubility	Data not available	
Melting Point	Data not available	
Boiling Point	Data not available	

Synthesis of 4-Amino-3-(cyclopropylmethoxy)benzoic acid

A common synthetic route to 4-Amino-3-(cyclopropylmethoxy)benzoic acid involves a multi-step process starting from commercially available precursors. The following is a representative experimental protocol.

Experimental Protocol

Step 1: Synthesis of 4-Nitro-3-(cyclopropylmethoxy)benzoic acid

- To a solution of 4-nitro-3-hydroxybenzoic acid in a suitable solvent such as dimethylformamide (DMF), add a base like potassium carbonate.
- To this mixture, add (bromomethyl)cyclopropane.
- Heat the reaction mixture and stir for several hours until the reaction is complete, which can be monitored by thin-layer chromatography (TLC).
- After completion, cool the reaction mixture and pour it into water.
- Acidify the aqueous solution with an acid such as hydrochloric acid (HCl) to precipitate the product.

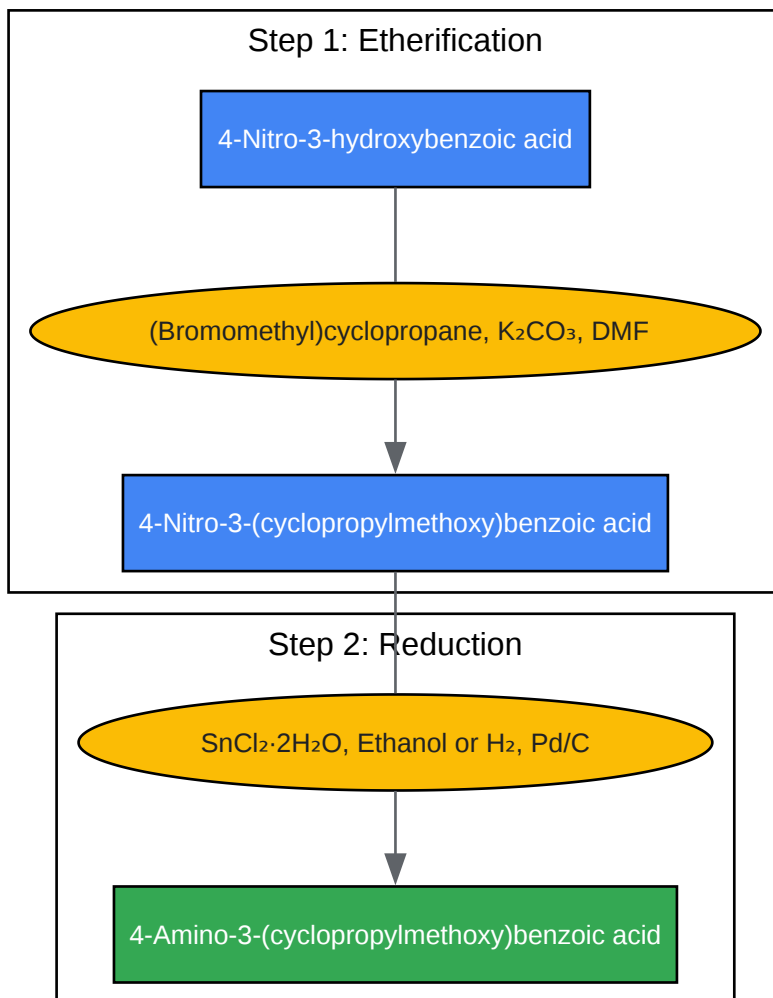
- Filter the precipitate, wash with water, and dry to obtain 4-nitro-3-(cyclopropylmethoxy)benzoic acid.

Step 2: Synthesis of 4-Amino-3-(cyclopropylmethoxy)benzoic acid

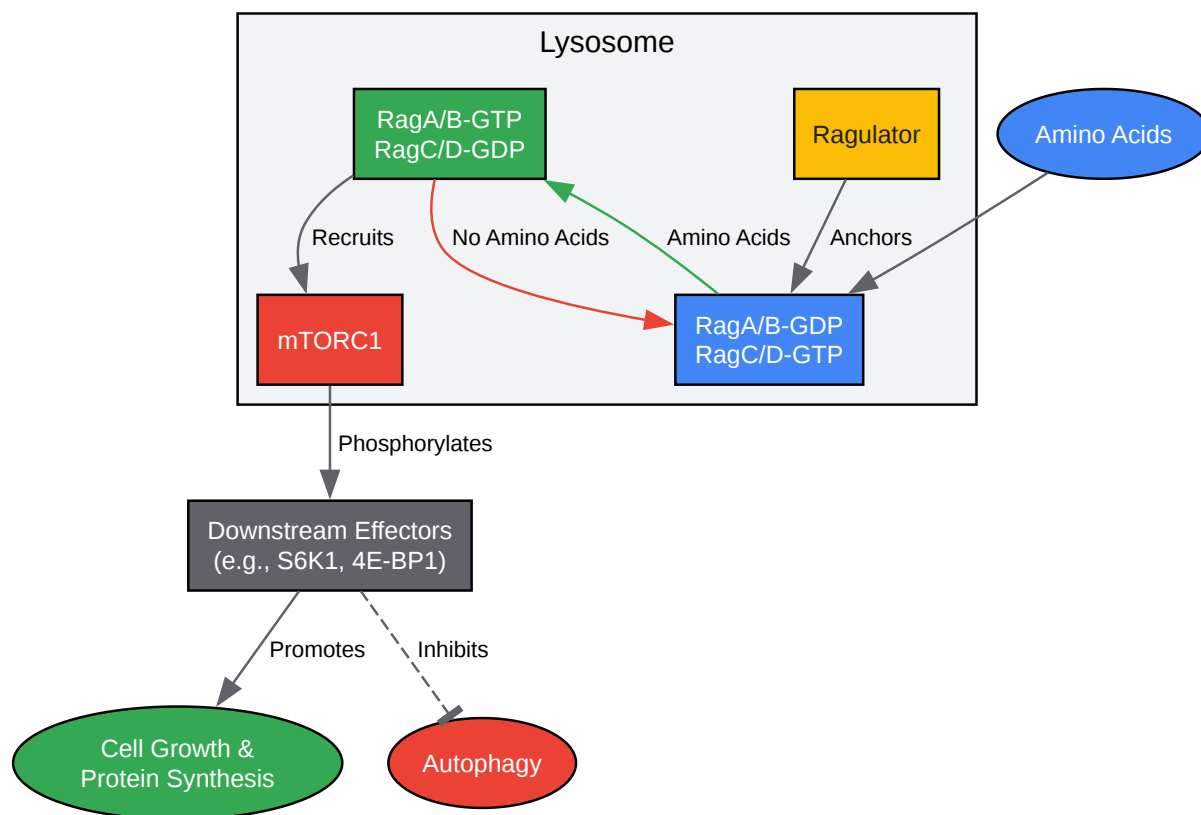
- Dissolve the 4-nitro-3-(cyclopropylmethoxy)benzoic acid from the previous step in a solvent like ethanol or methanol.
- Add a reducing agent, such as tin(II) chloride dihydrate ($\text{SnCl}_2 \cdot 2\text{H}_2\text{O}$) or perform catalytic hydrogenation using a catalyst like palladium on carbon (Pd/C) under a hydrogen atmosphere.
- If using tin(II) chloride, heat the reaction mixture at reflux for several hours.
- Upon completion of the reaction, cool the mixture and neutralize it with a base, for example, a saturated solution of sodium bicarbonate.
- Extract the product with an organic solvent such as ethyl acetate.
- Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield 4-Amino-3-(cyclopropylmethoxy)benzoic acid.

Synthesis Workflow Diagram

Synthesis of 4-Amino-3-(cyclopropylmethoxy)benzoic Acid



Amino Acid Sensing by the mTORC1 Pathway

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References

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